

N,N-Dimethyl- β -alanine methyl ester safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 3-(dimethylamino)propanoate

Cat. No.: B1580593

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An In-depth Technical Guide to the Safety Data Sheet for N,N-Dimethyl- β -alanine methyl ester

Foreword: A Proactive Approach to Chemical Safety

In the landscape of drug discovery and chemical synthesis, novel molecules are the currency of innovation. N,N-Dimethyl- β -alanine methyl ester, a derivative of the β -amino acid, β -alanine, serves as a key building block in biochemical research and the synthesis of potential pharmaceutical agents.[1] As with any research chemical, a thorough understanding of its potential hazards is not merely a regulatory formality but a cornerstone of responsible science. This guide is designed for the professional researcher and drug development scientist. It moves beyond a simple recitation of Safety Data Sheet (SDS) sections to provide a deeper, more causal understanding of the safe handling, storage, and emergency management of this compound. Our core principle is one of proactive risk mitigation: this material should be treated as hazardous until comprehensive data proves otherwise.[2]

Chemical and Physical Identity





Correctly identifying a chemical is the first step in any safety protocol. N,N-Dimethyl- β -alanine methyl ester is an organic compound featuring a β -alanine core structure with two methyl groups on the nitrogen atom and a methyl ester group.[1] This structure dictates its physical behavior and reactivity.

It is typically a colorless to pale yellow liquid or solid, contingent on its purity and the ambient temperature.^[1] Its solubility in polar solvents like water and methanol is a key characteristic, stemming from the polarity of its amine and ester functional groups.^[1]

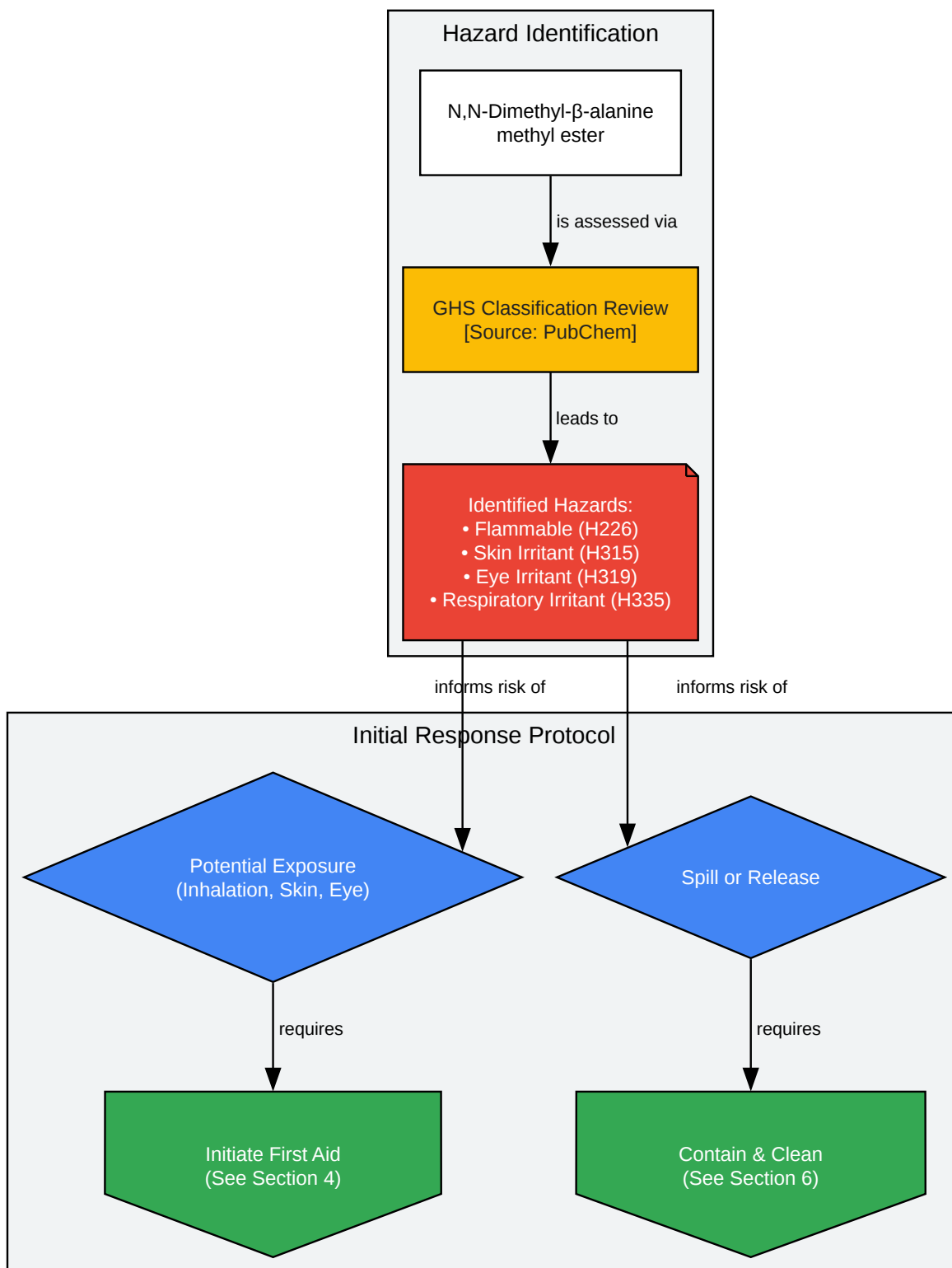
Property	Data	Source(s)
Chemical Formula	C ₆ H ₁₃ NO ₂	^[1] ^[3]
Molecular Weight	131.17 g/mol	^[3]
CAS Registry Number	3853-06-3	^[1]
Common Synonyms	Methyl 3-(dimethylamino)propanoate, Methyl N,N-dimethyl-β-aminopropionate	^[1]
Appearance	Colorless to pale yellow liquid or solid	^[1]
Solubility	Soluble in polar solvents (e.g., water, methanol)	^[1]
Boiling/Melting Point	Data not consistently available	N/A
Flash Point	Data not consistently available; classified as flammable	^[4]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a universal framework for communicating chemical hazards. Based on available data, N,N-Dimethyl-β-alanine methyl ester is classified with several key hazards that demand stringent control measures.^[4] The ester and amine functionalities suggest a potential for irritancy, and its organic nature points towards flammability.

GHS Classification	Hazard Statement	Pictogram	Source
Flammable Liquids, Category 3	H226: Flammable liquid and vapor		[4]
Skin Corrosion/Irritation, Cat. 2	H315: Causes skin irritation		[4]
Serious Eye Damage/Irritation, Cat. 2	H319: Causes serious eye irritation		[4]
STOT, Single Exposure, Cat. 3	H335: May cause respiratory irritation		[4]

The causality behind these classifications is rooted in the molecule's structure. The tertiary amine can act as a base and irritant, while the ester group can be hydrolyzed, potentially forming irritating byproducts. The volatility of a low-molecular-weight organic ester contributes to its flammability and the potential for respiratory irritation.



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Hazard Identification & Initial Response Workflow.

Toxicological Profile: Navigating Data Gaps

A critical aspect of the safety assessment for N,N-Dimethyl- β -alanine methyl ester is the absence of comprehensive toxicological data in publicly available literature. There are no readily available LD50 (oral, dermal) or LC50 (inhalation) values. This data gap is not an indication of safety; rather, it necessitates a more conservative risk assessment.

Core Principle: In the absence of conclusive toxicological data, the compound must be handled as if it were hazardous.^[2] This approach, known as the precautionary principle, is fundamental to laboratory safety. All exposure routes—inhalation, skin contact, eye contact, and ingestion—should be considered potentially harmful.

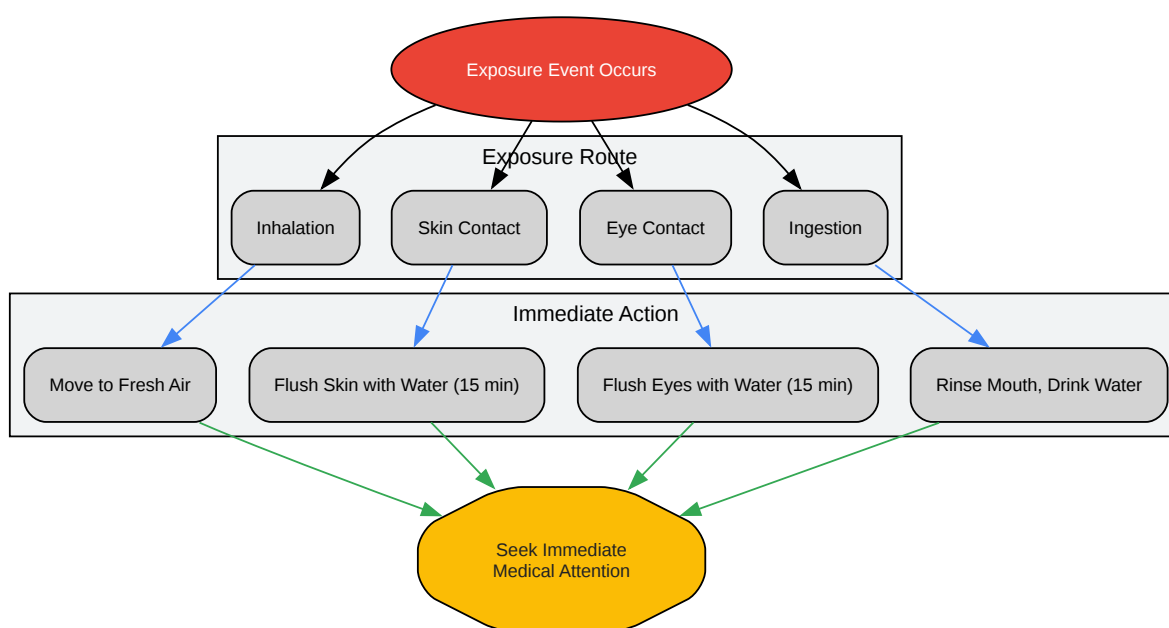
First-Aid and Emergency Procedures

Rapid and correct first-aid is critical to minimizing harm following an exposure. The following protocols are based on best practices for handling chemical irritants.

Experimental Protocol: First-Aid Measures

- Inhalation:
 - Immediately move the affected individual to fresh air.^[5]
 - If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration immediately. Do not use mouth-to-mouth resuscitation.^[6]
 - Seek immediate medical attention.^[7]
- Skin Contact:
 - Remove all contaminated clothing without delay.
 - Immediately flush the affected skin area with copious amounts of water for at least 15 minutes.^[7]
 - Use a mild soap for washing if available.
 - If skin irritation develops or persists, seek medical attention.

- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[7]
 - Remove contact lenses if present and easy to do so.
 - Seek immediate medical attention.
- Ingestion:
 - Do NOT induce vomiting.
 - Clean the mouth with water and have the person drink plenty of water afterwards.[7]
 - Never give anything by mouth to an unconscious person.
 - Seek immediate medical attention.

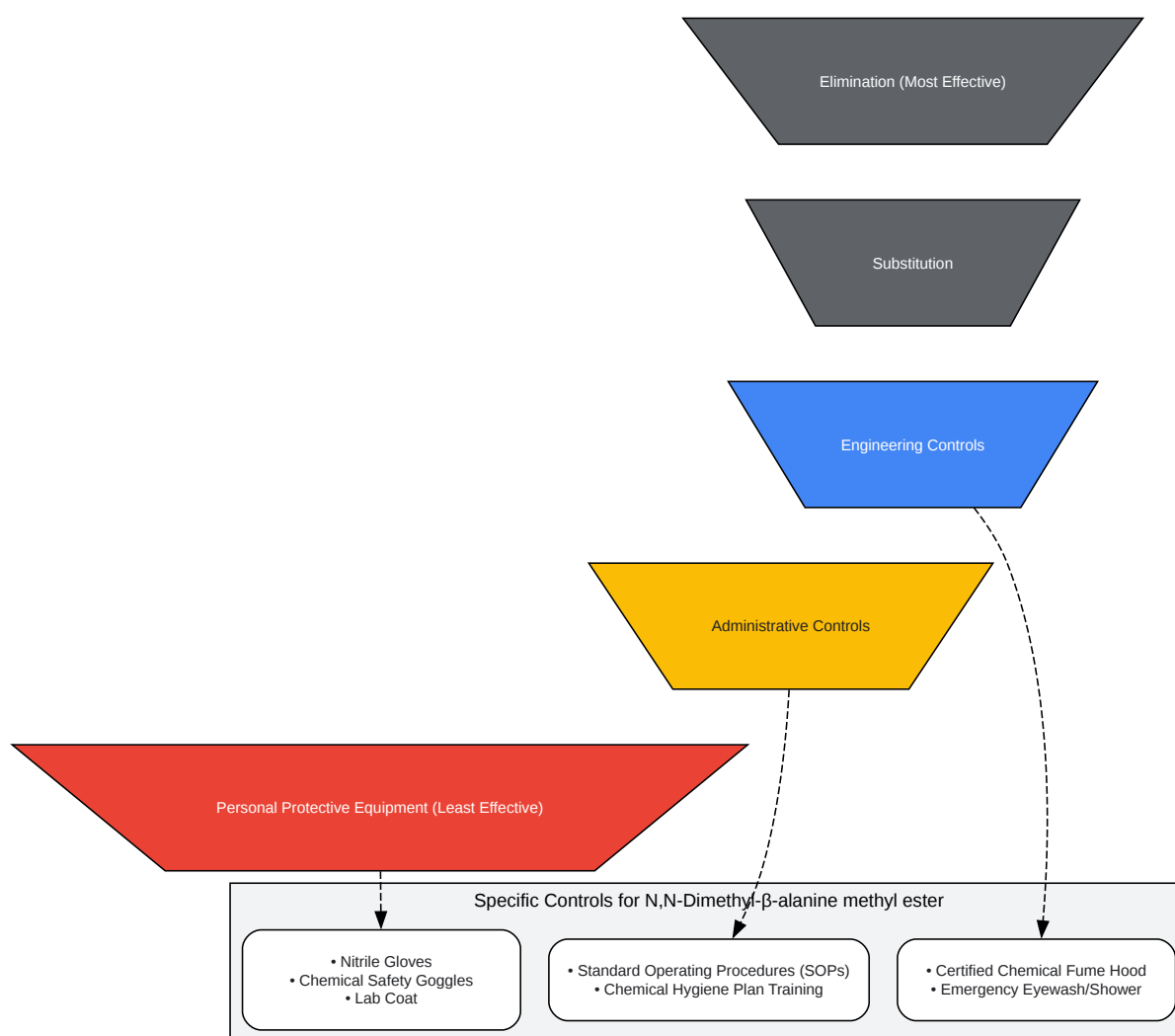


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Emergency Response Workflow for Exposure.

Safe Handling, Storage, and Engineering Controls

Preventing exposure is the primary goal. This is achieved through a multi-layered approach known as the Hierarchy of Controls.



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Hierarchy of Controls for Safe Handling.

Handling Protocols

- Engineering Controls: Always handle this compound within a certified chemical fume hood to control vapor and aerosol exposure. Ensure that an emergency eyewash station and safety shower are readily accessible.[\[8\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles as described by OSHA's 29 CFR 1910.133 or European Standard EN166.[\[7\]](#)
 - Skin Protection: Wear appropriate protective gloves (nitrile is a good general choice) and a lab coat to prevent skin contact.[\[7\]](#)
- Hygiene: Avoid contact with skin, eyes, and clothing.[\[7\]](#) Do not ingest or inhale. Wash hands thoroughly after handling and before breaks.[\[2\]](#)

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[7\]](#)
- The compound may be sensitive to hydrolysis in the presence of strong acids or bases; therefore, store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[7\]](#)
- Given its flammability, it should be stored away from heat and sources of ignition.[\[9\]](#)

Accidental Release and Disposal Measures

Proper containment and cleanup of spills are essential to prevent environmental contamination and personnel exposure.

Experimental Protocol: Spill Cleanup

- Evacuation & Ventilation: Evacuate non-essential personnel from the area. Ensure adequate ventilation.
- Control Ignition Sources: Eliminate all potential sources of ignition (e.g., open flames, sparks).

- **Containment:** For liquid spills, use an inert absorbent material (e.g., vermiculite, sand, or earth) to dike the spill. For solid spills, carefully sweep or shovel the material into a suitable container for disposal, avoiding dust formation.[7]
- **Cleanup:** Collect the absorbed material or swept solid into a labeled, sealed container for hazardous waste disposal.
- **Decontamination:** Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- **Disposal:** Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[10] Do not allow the product to enter drains.[5]

Stability and Reactivity

- **Reactivity:** The compound is not known to be dangerously reactive under normal processing conditions.[7]
- **Chemical Stability:** It is stable under recommended storage conditions.[7]
- **Conditions to Avoid:** Incompatible products and excess heat.[7]
- **Incompatible Materials:** Strong oxidizing agents.[7]
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products may include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[9]

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- To cite this document: BenchChem. [N,N-Dimethyl-β-alanine methyl ester safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580593#n-n-dimethyl-alanine-methyl-ester-safety-data-sheet-sds>]

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